

A Technical Guide to the Half-life and Decay Properties of Cadmium-113

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Compound of Interest

Compound Name: Cadmium-113

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Cadmium-113 (^{113}Cd) is a naturally occurring primordial radionuclide, notable for its exceptionally long half-life and its unique decay mechanism. It undergoes a fourth-forbidden non-unique beta decay to Indium-113 (^{113}In), a process of significant interest in nuclear physics for testing nuclear models and understanding highly suppressed weak interactions.^{[1][2]} This document provides a comprehensive technical overview of the decay properties of ^{113}Cd , including its half-life, decay energy (Q-value), and decay scheme. Furthermore, it details the sophisticated experimental protocols employed to measure these fundamental characteristics with high precision. This guide is intended to serve as a core reference for researchers in nuclear science, radiochemistry, and related fields where the precise properties of ^{113}Cd are critical.

Core Decay Properties of Cadmium-113

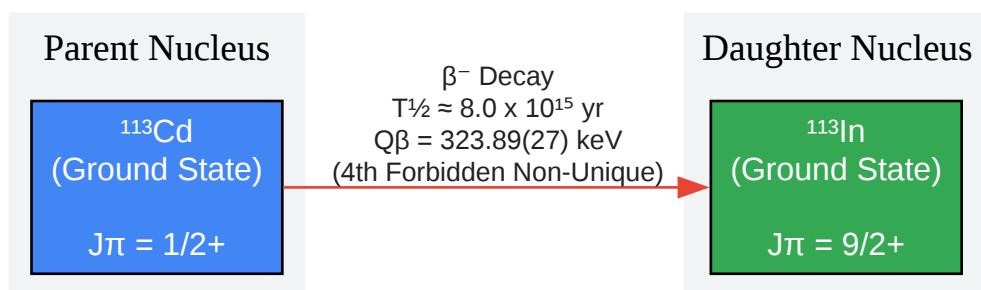
The decay of ^{113}Cd is characterized by a direct beta (β^-) emission from its ground state to the ground state of ^{113}In . This transition involves a significant change in nuclear spin and parity, from $J\pi = 1/2+$ for ^{113}Cd to $J\pi = 9/2+$ for ^{113}In , classifying it as a fourth-forbidden non-unique decay.^{[2][3]} This high degree of "forbiddenness" is the primary reason for its extremely long half-life.^[3]

The key quantitative properties of ^{113}Cd and its metastable isomer, $^{113\text{m}}\text{Cd}$, are summarized in the table below for clarity and comparative analysis.

Property	Cadmium-113 (^{113}Cd)	Cadmium-113m ($^{113\text{m}}\text{Cd}$)	Reference(s)
Half-life ($T_{1/2}$)	$(8.04 \pm 0.05) \times 10^{15}$ years	13.9 years	[3][4][5]
	7.73 (+0.60 / -0.57) $\times 10^{15}$ years	13.61 (+0.22 / -0.29) years	[1]
Decay Mode	Beta Minus (β^-)	Beta Minus (β^-) & Isomeric Transition (IT)	[5]
Daughter Nuclide	^{113}In	^{113}In (via β^-), ^{113}Cd (via IT)	[5][6]
Q-value (β^- Decay)	323.89(27) keV	~580 keV	[7]
Branching Ratio	100% (β^-)	~99.9% (β^-), ~0.1% (IT)	[5]
Spin and Parity ($J\pi$)	1/2+	11/2-	[3][6]
Natural Abundance	12.227(7)%	Synthetic	[6][8]

Decay Scheme Visualization

The decay pathway of ^{113}Cd to ^{113}In is a cornerstone of its study. The following diagram, generated using the DOT language, illustrates this nuclear transition, highlighting the initial and final states, decay type, and key energy and lifetime values.



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Decay scheme of **Cadmium-113** to Indium-113.

Experimental Protocols for Property Determination

The measurement of the extremely long half-life and subtle decay properties of ^{113}Cd requires highly sensitive and specialized experimental techniques designed to maximize signal while minimizing background noise.

Calorimetric (Bolometric) Measurement

This is a leading technique for precisely measuring the beta decay spectrum and half-life of ^{113}Cd .^[1] It relies on the principle of detecting the minute temperature rise from the energy deposited by a decay event within a crystal at cryogenic temperatures.

- **Detector and Source:** The experiment uses a crystal that contains cadmium, such as Cadmium Tungstate (CdWO_4) or Cadmium Zinc Telluride (CdZnTe), which acts as both the source of the decays and the detector itself.^{[1][3]} This "source=detector" configuration provides a nearly 100% detection efficiency.^[9]
- **Operating Principle:** The crystal is cooled to milli-Kelvin temperatures in a cryostat.^[10] When a ^{113}Cd nucleus decays, the emitted beta particle deposits its kinetic energy within the crystal, causing a tiny, measurable increase in temperature. This thermal signal is detected by a sensitive thermometer, such as a Neutron Transmutation Doped (NTD) thermistor.^[10]
- **Background Reduction:** To achieve the required sensitivity, these experiments are located in deep underground laboratories (e.g., Gran Sasso National Laboratories, Canfranc Underground Laboratory) to shield against cosmic radiation.^{[1][3]} Further background rejection can be achieved with scintillating bolometers, which produce both a heat signal and

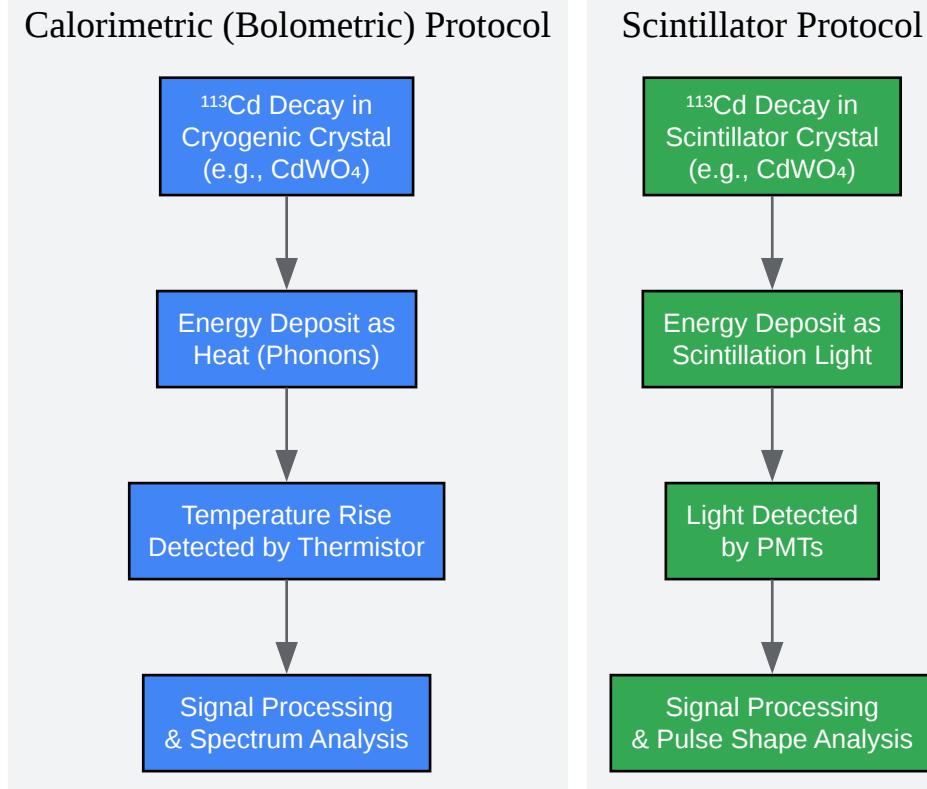
a light (scintillation) signal, allowing for the discrimination of beta events from alpha particle backgrounds.[10]

- Half-life Calculation: The half-life is determined by the formula $T_{1/2} = \ln(2) * (N / A)$, where N is the total number of ^{113}Cd atoms in the crystal (determined precisely via mass spectrometry) and A is the measured decay rate (activity) from the bolometer's energy spectrum.

Scintillator-Based Measurement

This method also utilizes a CdWO₄ crystal but operates it as a scintillator coupled to light detectors.

- Workflow: A low-background CdWO₄ crystal scintillator is optically coupled to highly sensitive photomultiplier tubes (PMTs).[3][4] The energy from the ^{113}Cd beta decay excites the crystal, causing it to emit scintillation light. The PMTs detect this light and convert it into an electrical signal, the amplitude of which is proportional to the deposited energy.[4]
- Data Analysis: The experiment runs for an extended period (thousands of hours) to accumulate sufficient statistics.[4] Pulse-shape analysis is often employed to distinguish true beta decay events from background noise originating from the PMTs or other sources.[3]
- Environment: Like bolometric experiments, these setups are housed in underground facilities and surrounded by extensive passive shielding (e.g., lead, copper) to minimize external background radiation.[4]

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Comparison of bolometric and scintillator experimental workflows.

Penning Trap Mass Spectrometry for Q-value Determination

The decay energy, or Q-value, is a critical parameter for theoretical models of the decay spectrum. The most precise method for its determination is not through decay measurement but through high-precision mass measurement of the parent and daughter atoms.^[7]

- Principle: The Q-value of the ¹¹³Cd beta decay is equivalent to the mass difference between the parent (¹¹³Cd) and daughter (¹¹³In) atoms, according to Einstein's mass-energy equivalence ($Q = [m(^{113}\text{Cd}) - m(^{113}\text{In})]c^2$).^[7]
- Methodology: A Penning trap uses a strong, uniform magnetic field and a weak electrostatic field to confine ions.^[7] The confined ions move in a circular path with a characteristic cyclotron frequency that is inversely proportional to their mass-to-charge ratio. By alternately

introducing ^{113}Cd and ^{113}In ions into the trap and measuring their cyclotron frequencies with extreme precision, a highly accurate ratio of their masses is obtained.[11]

- Significance: This technique provides a Q-value with an uncertainty of less than 1 keV.[7] This precise value is a crucial input for fitting the experimentally measured beta spectrum, testing nuclear theory, and constraining parameters such as the effective axial-vector coupling constant (g_A).[2][7]

Conclusion

Cadmium-113 stands out as a subject of intensive study due to its highly forbidden beta decay, offering a unique window into nuclear structure and the weak force. The precise determination of its half-life and decay properties has been made possible by advancements in low-background experimental techniques, particularly cryogenic bolometry and high-precision mass spectrometry. The data and methodologies presented in this guide represent the current state of knowledge and provide a foundational basis for ongoing and future research into rare nuclear processes.

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